

2-(6-Methoxy-1h-indol-3-yl)ethanol molecular weight

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Compound of Interest

Compound Name: 2-(6-Methoxy-1h-indol-3-yl)ethanol

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An In-depth Technical Guide on the Molecular Weight of **2-(6-Methoxy-1h-indol-3-yl)ethanol**

This document provides a detailed analysis of the molecular weight of **2-(6-Methoxy-1h-indol-3-yl)ethanol**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The determination of an accurate molecular weight is fundamental for a wide range of applications, including quantitative analysis, structural elucidation, and stoichiometric calculations in chemical reactions.

Molecular Structure and Formula

2-(6-Methoxy-1h-indol-3-yl)ethanol belongs to the indole family, structurally characterized by a bicyclic structure consisting of a benzene ring fused to a pyrrole ring. It is a derivative of tryptophol, featuring a methoxy group (-OCH₃) substituted at the 6th position of the indole ring.

The chemical formula for this compound is determined to be C₁₁H₁₃NO₂. This formula is derived from the elemental composition of its molecular structure, which includes 11 carbon atoms, 13 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms. The isomeric compound, 2-(5-Methoxy-1H-indol-3-yl)ethanol, shares this same molecular formula.^[1]

Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in a molecule. The calculation is based on the molecular formula and the standard atomic weights of the

constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows: $MW = (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of N atoms} \times \text{Atomic weight of N}) + (\text{Number of O atoms} \times \text{Atomic weight of O})$

Using the conventional atomic weights:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u^[2]
- Nitrogen (N): 14.007 u^[3]^[4]^[5]
- Oxygen (O): 15.999 u^[6]

$$MW = (11 \times 12.011) + (13 \times 1.008) + (1 \times 14.007) + (2 \times 15.999) \\ MW = 132.121 + 13.104 + 14.007 + 31.998 \\ MW = 191.23 \text{ g/mol}$$

This calculated value is consistent with the molecular weight of its isomer, 5-Methoxytryptophol, which is listed as 191.23 g/mol .^[1]

Data Presentation

The quantitative data pertaining to the molecular weight calculation are summarized in the tables below for clarity and ease of reference.

Table 1: Elemental Composition of **2-(6-Methoxy-1h-indol-3-yl)ethanol**

Element	Symbol	Count
Carbon	C	11
Hydrogen	H	13
Nitrogen	N	1
Oxygen	O	2

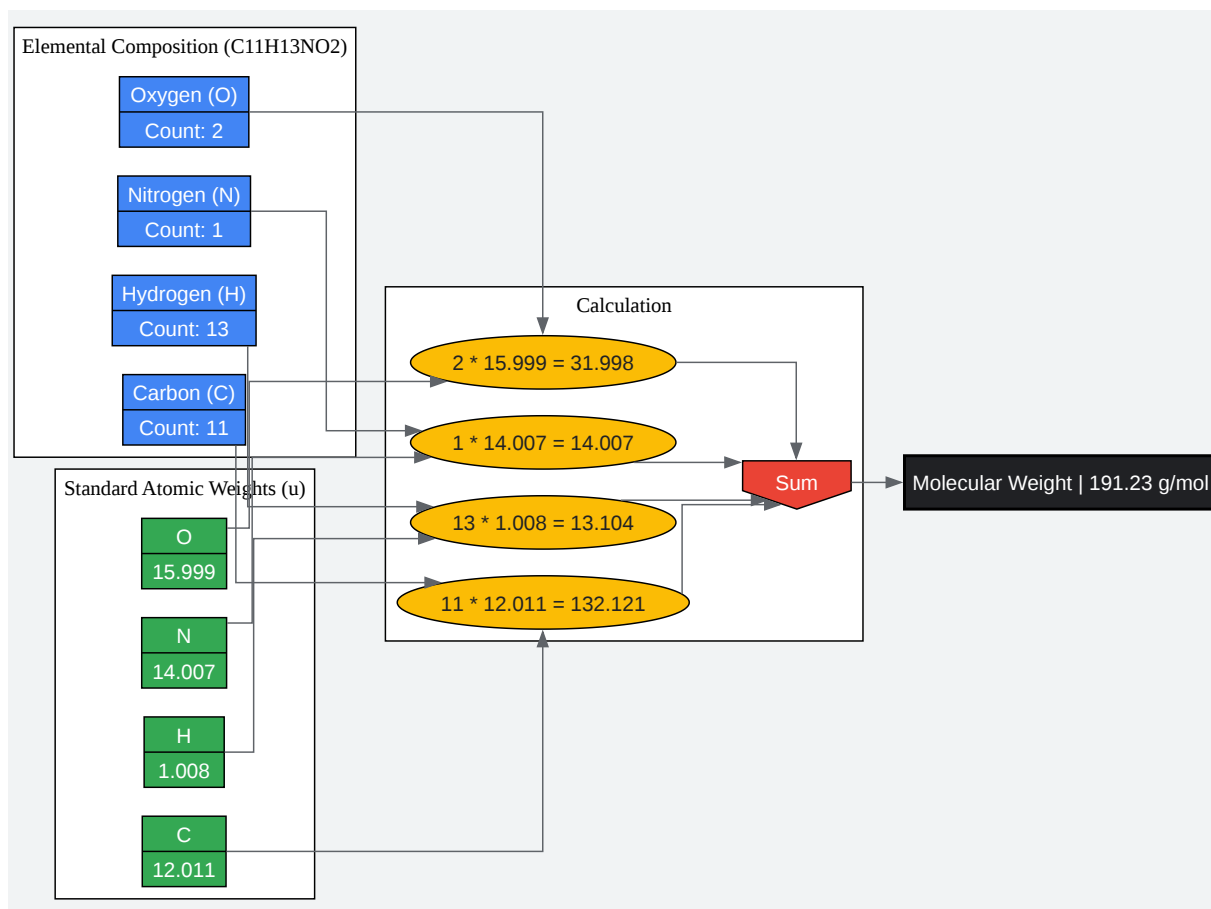
Table 2: Atomic and Molecular Weight Data

Element	Standard Atomic Weight (u)	Count	Total Contribution to Molecular Weight (g/mol)
Carbon (C)	[12.0096, 12.0116][7]	11	132.121
Hydrogen (H)	[1.00784, 1.00811][8] [9]	13	13.104
Nitrogen (N)	[14.00643, 14.00728] [3]	1	14.007
Oxygen (O)	[15.99903, 15.99977] [6][10]	2	31.998
Total	27	191.23	

Note: Calculations are based on conventional atomic weight values for simplicity.

Visualization of Calculation Logic

To illustrate the logical workflow of the molecular weight calculation, the following diagram is provided. It outlines how the elemental composition and atomic weights are used to arrive at the final molecular weight.



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Caption: Molecular weight calculation workflow.

Experimental Protocols

While this guide focuses on the theoretical calculation of molecular weight, experimental verification is typically performed using mass spectrometry. A standard protocol would involve:

- **Sample Preparation:** Dissolving a pure sample of **2-(6-Methoxy-1h-indol-3-yl)ethanol** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Instrumentation:** Utilizing a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- **Ionization:** Employing a soft ionization technique, such as Electrospray Ionization (ESI), to generate intact molecular ions, typically $[M+H]^+$ or $[M+Na]^+$.
- **Mass Analysis:** Measuring the mass-to-charge ratio (m/z) of the resulting ions with high precision.
- **Data Interpretation:** Identifying the peak corresponding to the molecular ion and determining its accurate mass. This experimental value can then be compared to the theoretical monoisotopic mass for validation.

This comprehensive approach, combining theoretical calculation with experimental verification, ensures the highest degree of accuracy for the molecular weight of **2-(6-Methoxy-1h-indol-3-yl)ethanol**, a critical parameter for all research and development activities.

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